

# 2,6-Dichlorophenolindophenol structural formula and properties

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## Compound of Interest

Compound Name: 2,6-Dichlorophenol indophenol

CAS No.: 956-48-6

Cat. No.: B1147628

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## 2,6-Dichlorophenolindophenol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the structural formula, properties, and applications of 2,6-Dichlorophenolindophenol (DCPIP). It is designed to be a valuable resource for researchers, scientists, and professionals in drug development, offering detailed information on its physicochemical characteristics, experimental protocols, and relevant biological pathways.

## Structural Formula and Physicochemical Properties

2,6-Dichlorophenolindophenol is a chemical compound that belongs to the indophenol class of dyes.<sup>[1]</sup> Its structure features a quinone-imine core with two chlorine atoms substituted on the phenol ring.<sup>[1]</sup> This structure is responsible for its characteristic redox properties and colorimetric changes.<sup>[2]</sup>

The physicochemical properties of DCPIP are summarized in the tables below. It is important to note that DCPIP is commonly available in its sodium salt and sodium salt dihydrate forms, which have different molecular weights.

Table 1: General and Physicochemical Properties of 2,6-Dichlorophenolindophenol and its Salts

| Property                                                                                                        | Value                                                                         |
|-----------------------------------------------------------------------------------------------------------------|-------------------------------------------------------------------------------|
| IUPAC Name                                                                                                      | 4-[(3,5-dichloro-4-hydroxyphenyl)imino]cyclohexa-2,5-dien-1-one[2]            |
| Synonyms                                                                                                        | DCPIP, DCIP, DPIP, Tillman's Reagent[2][3]                                    |
| CAS Number                                                                                                      | 956-48-9 (Acid form)[2]                                                       |
| 620-45-1 (Sodium salt)[3]                                                                                       |                                                                               |
| 1082681-24-0 (Sodium salt dihydrate)[4]                                                                         |                                                                               |
| Molecular Formula                                                                                               | C <sub>12</sub> H <sub>7</sub> Cl <sub>2</sub> NO <sub>2</sub> (Acid form)[2] |
| C <sub>12</sub> H <sub>6</sub> Cl <sub>2</sub> NNaO <sub>2</sub> (Sodium salt)[3]                               |                                                                               |
| C <sub>12</sub> H <sub>6</sub> Cl <sub>2</sub> NNaO <sub>2</sub> · 2H <sub>2</sub> O (Sodium salt dihydrate)[4] |                                                                               |
| Molar Mass                                                                                                      | 268.09 g/mol (Acid form)[2]                                                   |
| 290.08 g/mol (Sodium salt)[3]                                                                                   |                                                                               |
| 326.11 g/mol (Sodium salt dihydrate)[4]                                                                         |                                                                               |
| Appearance                                                                                                      | Dark green crystalline powder[3]                                              |
| Solubility                                                                                                      | Soluble in water                                                              |
| Redox Potential (E'o)                                                                                           | +0.22 V (vs. SHE)[5]                                                          |

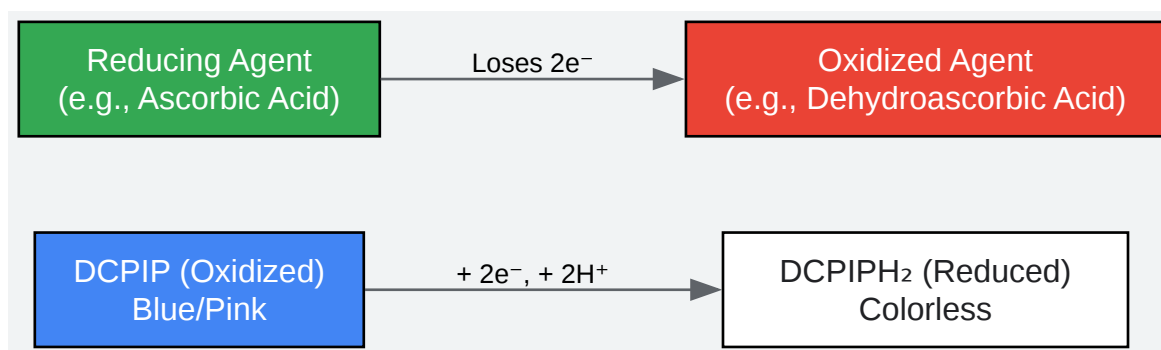
Table 2: Spectral Properties of 2,6-Dichlorophenolindophenol

| Property                                      | Value                                         | Conditions            |
|-----------------------------------------------|-----------------------------------------------|-----------------------|
| Maximum Absorbance ( $\lambda_{\text{max}}$ ) | ~600 nm (Oxidized, blue form)<br>[2]          | Neutral/Alkaline pH   |
| Pink (Oxidized form)                          | Acidic pH[6]                                  |                       |
| Colorless (Reduced form)                      | -                                             |                       |
| Molar Extinction Coefficient ( $\epsilon$ )   | 18,000 - 19,700 $\text{M}^{-1}\text{cm}^{-1}$ | pH 8.3, at 600-605 nm |
| ~19,100 $\text{M}^{-1}\text{cm}^{-1}$         | pH 7.4, at 605 nm[5]                          |                       |
| Isobestic Point                               | 522 nm                                        | -                     |

## Redox Properties and Reaction Mechanisms

DCPIP is widely utilized as a redox indicator due to its distinct color change upon reduction. In its oxidized state, it is blue in neutral or alkaline solutions and pink in acidic conditions.[2][6] Upon accepting electrons from a reducing agent, it is converted to its colorless leuco form, DCPIPH<sub>2</sub>. [2] This property is central to its application in various biochemical assays.

The reduction of DCPIP is a two-electron, two-proton process. The general mechanism can be described as an outer-sphere electron transfer.[7]



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Caption: Redox reaction of 2,6-Dichlorophenolindophenol (DCPIP).

## Experimental Protocols

## Quantification of Ascorbic Acid (Vitamin C) by Titration

This method relies on the stoichiometric reduction of DCPIP by ascorbic acid. The endpoint of the titration is indicated by the persistence of the pink or blue color of unreacted DCPIP.<sup>[2]</sup>

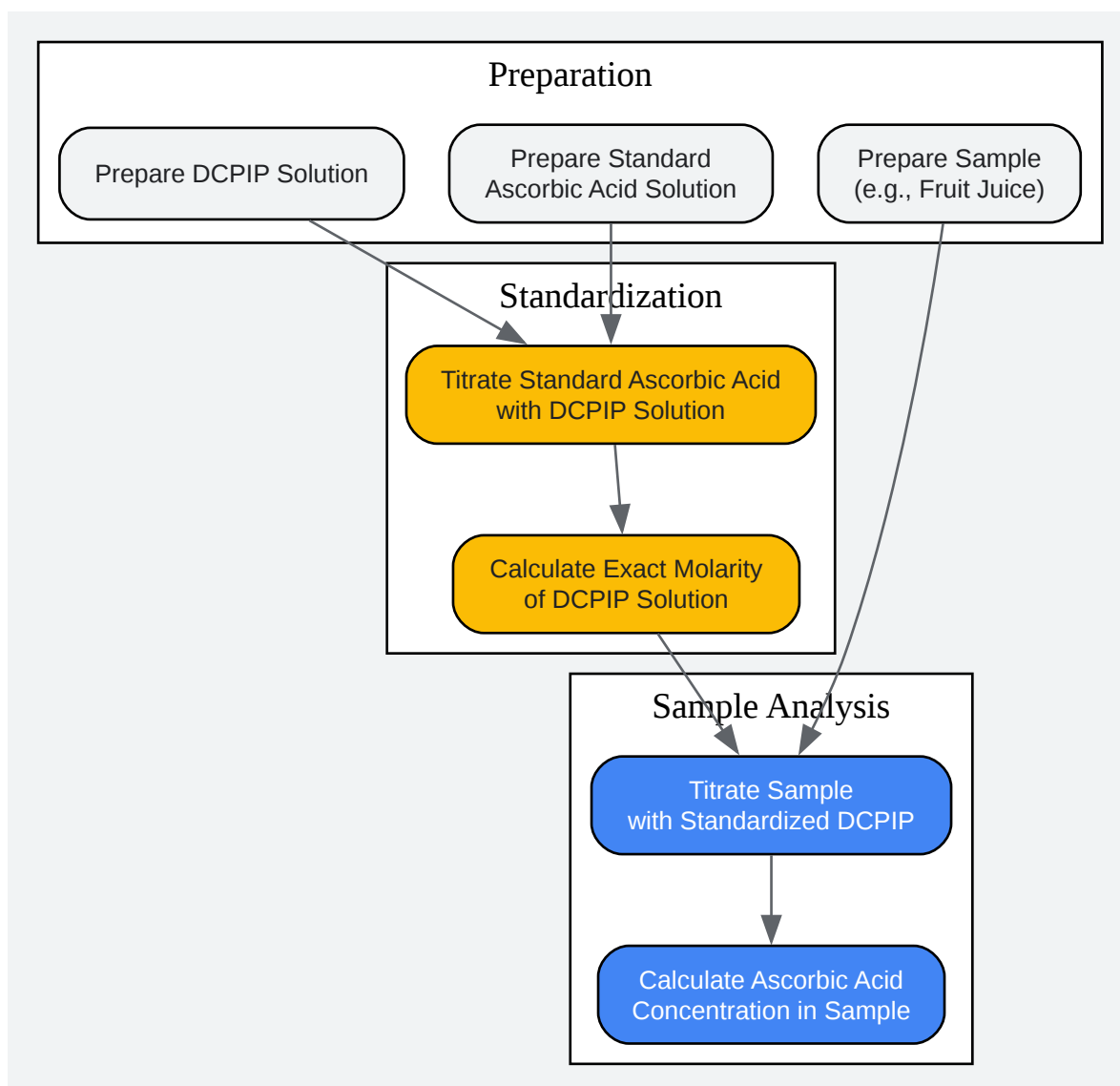
Materials:

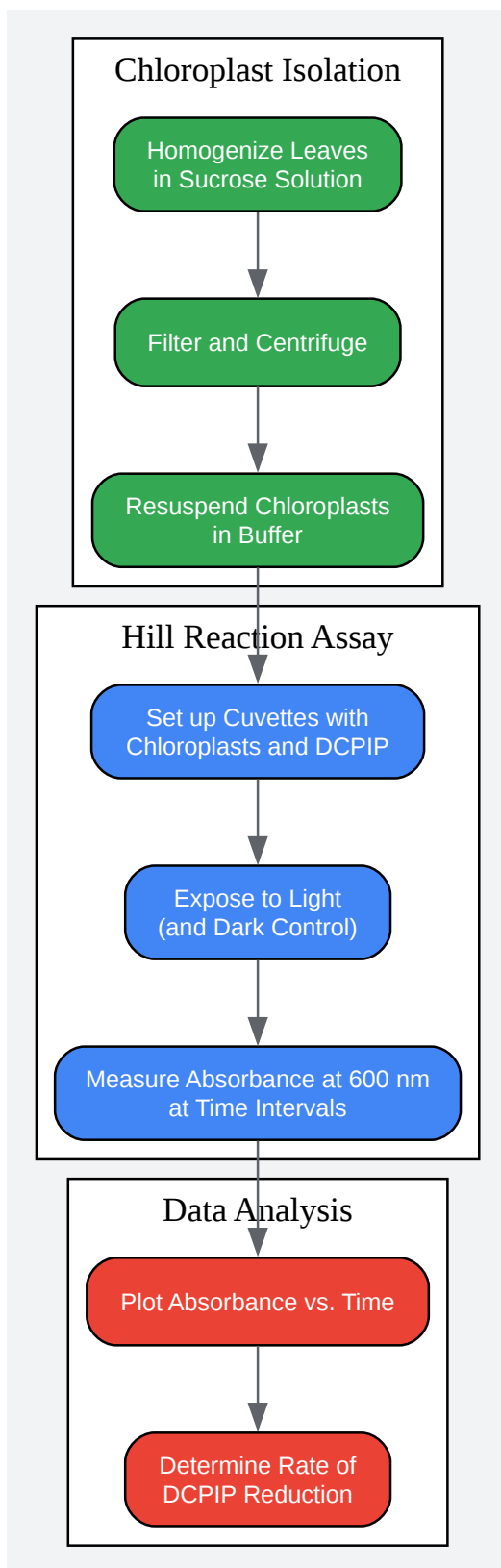
- DCPIP solution (0.001 M)
- Standard ascorbic acid solution (0.001 M)
- Sample containing ascorbic acid (e.g., fruit juice)
- Metaphosphoric acid - acetic acid solution (stabilizing agent)
- Burette, pipette, conical flask

Procedure:

- Preparation of DCPIP solution: Dissolve a known mass of DCPIP sodium salt in distilled water to make a solution of approximately 0.001 M. This solution should be standardized.
- Standardization of DCPIP solution:
  - Pipette a known volume (e.g., 10 mL) of the standard ascorbic acid solution into a conical flask.
  - Add a small volume of the metaphosphoric acid - acetic acid solution.
  - Titrate with the DCPIP solution from the burette until a faint pink or blue color persists for at least 30 seconds.<sup>[8]</sup>
  - Record the volume of DCPIP solution used and calculate its exact molarity.
- Titration of the sample:
  - Pipette a known volume of the sample (e.g., 10 mL of fruit juice) into a conical flask.<sup>[8]</sup>
  - Titrate with the standardized DCPIP solution until the endpoint is reached.<sup>[8]</sup>

- Record the volume of DCPIP solution used.
- Calculation: The concentration of ascorbic acid in the sample can be calculated using the stoichiometry of the reaction (1 mole of ascorbic acid reacts with 1 mole of DCPIP).[9]





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